

# Tralomethrin-d5 certificate of analysis and supplier information

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## Compound of Interest

Compound Name: *Tralomethrin-d5*

Cat. No.: *B15556670*

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## Tralomethrin-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tralomethrin-d5**, a deuterated internal standard essential for the accurate quantification of the pyrethroid insecticide Tralomethrin. This document outlines typical certificate of analysis specifications, supplier information, and crucial experimental protocols for its use.

## Certificate of Analysis: Key Quantitative Data

A Certificate of Analysis (CofA) is a critical document that provides assurance of the quality and purity of a reference standard. When sourcing **Tralomethrin-d5**, researchers should meticulously review the CofA for the following key quantitative parameters. The data presented below is representative of what to expect from a reputable supplier.

## Identity and Purity

This table summarizes the primary identifiers and purity specifications for **Tralomethrin-d5**.

| Parameter         | Specification   | Description  |
|-------------------|---|--|
| Product Name      | Tralomethrin-d5   | The common chemical name for the deuterated analog.                                      |
| Synonym           | 2,2-Dimethyl-3-(1,2,2,2-tetrabromoethyl)cyclopropanecarboxylic Acid Cyano(3-phenoxyphenyl-d5)methyl Ester | The systematic chemical name.  |
| Molecular Formula | C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Br <sub>4</sub> NO <sub>3</sub> <a href="#">[1]</a>        | The elemental composition, indicating 5 deuterium atoms.                                 |
| Molecular Weight  | 670.04 g/mol <a href="#">[1]</a>  | The mass of one mole of the substance.   |
| CAS Number        | 66841-25-6 (Unlabelled) <a href="#">[2]</a>   | The unique identifier for the unlabelled parent compound.                                |
| Appearance        | White to Off-White Solid  | The physical state and color of the material.  |
| Chemical Purity   | >98% (by HPLC/LC-MS)  | The percentage of the desired compound, typically determined by chromatographic methods. |
| Isotopic Purity   | ≥98% Deuterated Forms   | The percentage of molecules containing the deuterium labels.                             |

## Supplier and Storage Information

The following table lists known suppliers of **Tralomethrin-d5** and typical storage conditions necessary to maintain its stability.

| Supplier                    | Product Format      | Recommended Storage                                       | Shipping Conditions    |
|-----------------------------|---------------------|---|------------------------|
| LGC Standards               | Neat <sup>[1]</sup> | -20°C <sup>[3]</sup>                                      | Blue Ice               |
| Clearsynth                  | Neat                | Refer to MSDS   | Ambient or as required |
| Clinivex                    | Neat                | Room Temperature,<br>Protected from Light<br>and Moisture | Ambient or as required |
| Santa Cruz<br>Biotechnology | Neat                | Refer to CofA   | Ambient or as required |

## Experimental Protocols and Methodologies

The accurate use of **Tralomethrin-d5** as an internal standard is highly dependent on the analytical methodology. The choice of chromatographic technique is critical due to the thermal lability of Tralomethrin.

### Recommended Method: Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is the preferred method for the analysis of Tralomethrin. It separates the analyte from its parent compound and potential isomers at ambient temperatures, preventing degradation.

Methodology Outline:

- **Standard Preparation:** Prepare stock solutions of **Tralomethrin-d5** in a suitable organic solvent such as acetonitrile or methanol.
- **Calibration Curve:** Create a series of calibration standards by spiking known concentrations of unlabelled Tralomethrin with a constant concentration of **Tralomethrin-d5**.
- **Sample Preparation:** Extract the analyte from the sample matrix (e.g., tissue, soil, water) using an appropriate technique like QuEChERS or solid-phase extraction (SPE).

- Internal Standard Spiking: Add a known amount of the **Tralomethrin-d5** internal standard solution to the extracted sample.
- LC Separation: Inject the sample onto a C18 or similar reversed-phase HPLC column. Use a gradient elution with mobile phases such as water (with formic acid or ammonium formate) and acetonitrile or methanol.
- MS Detection: Employ a tandem mass spectrometer (MS/MS) operating in Multiple Reaction Monitoring (MRM) mode. Monitor for specific precursor-to-product ion transitions for both Tralomethrin and **Tralomethrin-d5**.

## Cautionary Method: Gas Chromatography (GC)

Gas chromatography is generally not recommended for the analysis of Tralomethrin. Under the high-temperature conditions of a standard GC injector port, Tralomethrin is known to degrade and convert into Deltamethrin. This thermal degradation leads to inaccurate quantification, as the method cannot distinguish between the two pesticides. If GC must be used, a thorough validation is required to demonstrate that the conversion is reproducible and accounted for.

## Workflow and Pathway Visualizations

The following diagrams illustrate key workflows relevant to the procurement and use of **Tralomethrin-d5** in a research setting.

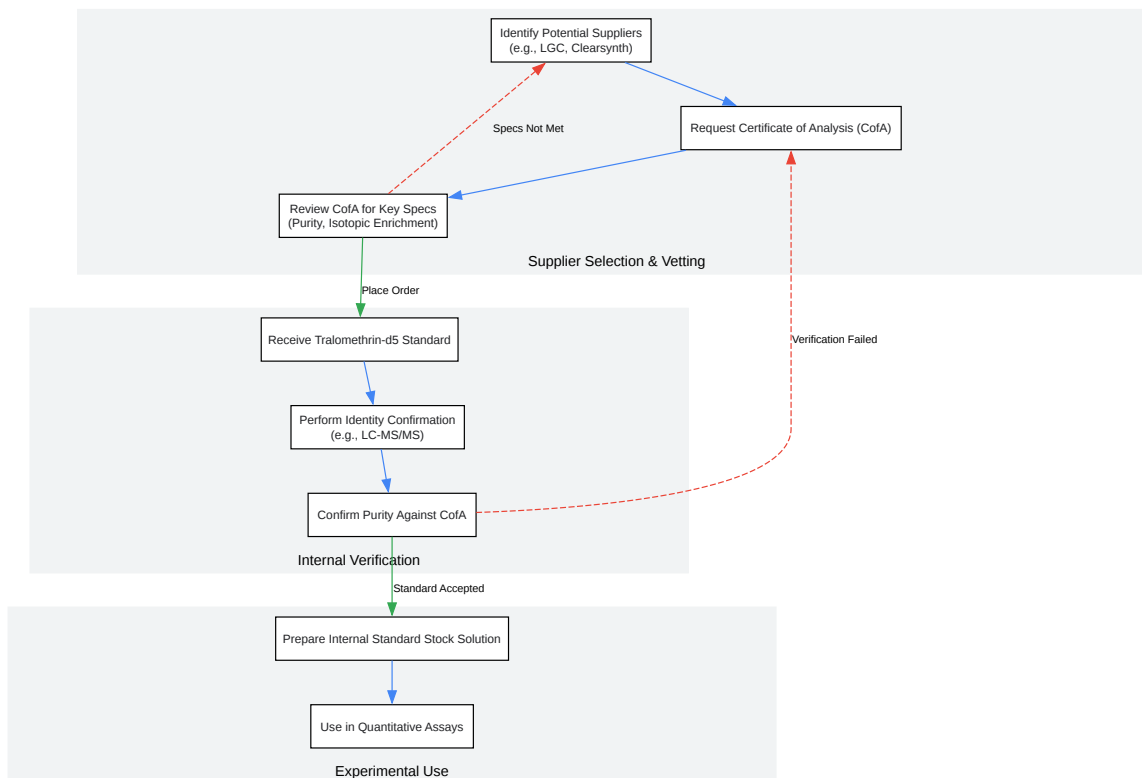


Figure 1: Reference Standard Procurement Workflow

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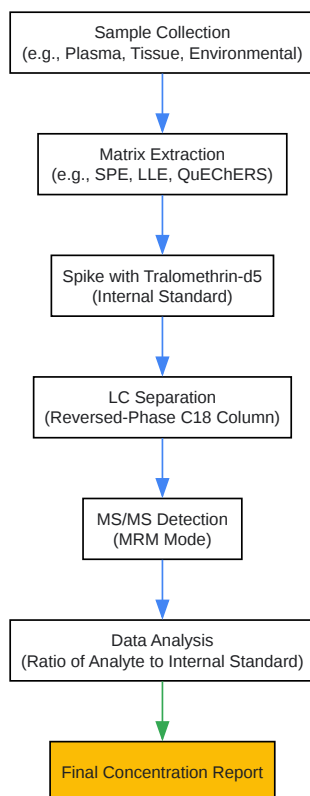


Figure 2: LC-MS/MS Analytical Workflow

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## References

- 1. Tralomethrin-d5 (>90%) | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. Tralomethrin-d5 (>90%) | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]

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